

Application Notes and Protocols for the Analysis of (N)-Methyl Omeprazole-d3

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Compound of Interest

Compound Name: (N)-Methyl omeprazole-d3

Cat. No.: B12426411

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These application notes provide detailed protocols for the sample preparation of **(N)-Methyl omeprazole-d3** from biological matrices, specifically human plasma, for quantitative analysis by Liquid Chromatography-Mass Spectrometry (LC-MS). The methodologies are intended for researchers, scientists, and drug development professionals.

Introduction

(N)-Methyl omeprazole-d3 is a deuterated analog of N-methyl omeprazole, a potential metabolite or impurity of omeprazole. Accurate quantification of such compounds in biological matrices is crucial for pharmacokinetic, metabolic, and toxicological studies. Effective sample preparation is a critical step to remove interfering substances and concentrate the analyte of interest, thereby ensuring the sensitivity, accuracy, and robustness of the analytical method.

This document outlines two common and effective sample preparation techniques: Liquid-Liquid Extraction (LLE) and Protein Precipitation (PP). A Solid-Phase Extraction (SPE) method, adapted from a similar compound, is also presented as a viable alternative.

Data Presentation

The following table summarizes the quantitative data associated with the described sample preparation techniques. Please note that specific recovery and matrix effect values for **(N)-Methyl omeprazole-d3** may vary and require method validation. The data presented here is based on typical performance for omeprazole and its analogs.

Parameter	Liquid-Liquid Extraction (LLE)	Protein Precipitation (PP)	Solid-Phase Extraction (SPE)
Analyte Recovery	> 85%	> 90%	> 90%
Internal Standard Recovery	> 85%	> 90%	> 90%
Matrix Effect	Low to Moderate	Moderate to High	Low
Sample Throughput	Moderate	High	Moderate
Cost per Sample	Low	Low	High
Selectivity	Good	Fair	Excellent
Automation Potential	Moderate	High	High

Experimental Protocols

Protocol 1: Liquid-Liquid Extraction (LLE)

This protocol is adapted from a method for the bioanalytical quantification of esomeprazole and its metabolites in human plasma^[1].

Objective: To extract **(N)-Methyl omeprazole-d3** from human plasma using an organic solvent.

Materials:

- Human plasma samples
- (N)-Methyl omeprazole-d3** reference standard
- Internal Standard (IS) solution (e.g., Omeprazole-d3)
- Methyl tert-butyl ether (MTBE)
- Ethyl acetate
- Reagent grade water

- Microcentrifuge tubes (2 mL)
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Reconstitution solution (e.g., 50:50 acetonitrile:water)

Procedure:

- Pipette 100 μ L of human plasma into a 2 mL microcentrifuge tube.
- Add 20 μ L of the Internal Standard solution.
- Add 1 mL of extraction solvent (a mixture of methyl tert-butyl ether and ethyl acetate, 80:20 v/v)[1].
- Vortex the tube for 5 minutes.
- Centrifuge at 10,000 x g for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of reconstitution solution.
- Vortex for 30 seconds.
- Transfer the solution to an autosampler vial for LC-MS/MS analysis.

Protocol 2: Protein Precipitation (PP)

This is a general and rapid method for sample cleanup.

Objective: To remove proteins from plasma samples by precipitation with an organic solvent.

Materials:

- Human plasma samples
- **(N)-Methyl omeprazole-d3** reference standard
- Internal Standard (IS) solution (e.g., Omeprazole-d3)
- Acetonitrile (ACN), ice-cold
- Microcentrifuge tubes (2 mL)
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 µm)

Procedure:

- Pipette 100 µL of human plasma into a 2 mL microcentrifuge tube.
- Add 20 µL of the Internal Standard solution.
- Add 300 µL of ice-cold acetonitrile to the plasma sample.
- Vortex vigorously for 1 minute to ensure complete protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully collect the supernatant.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

Protocol 3: Solid-Phase Extraction (SPE)

This protocol is a general procedure and should be optimized for **(N)-Methyl omeprazole-d3**.

Objective: To achieve high purity and concentration of the analyte using a solid-phase extraction cartridge.

Materials:

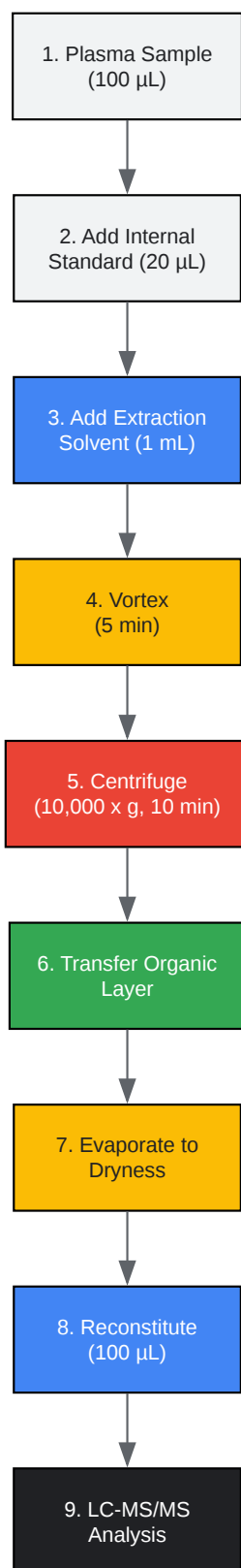
- Human plasma samples
- **(N)-Methyl omeprazole-d3** reference standard
- Internal Standard (IS) solution (e.g., Omeprazole-d3)
- SPE cartridges (e.g., C18, 100 mg, 1 mL)
- Methanol
- Reagent grade water
- Wash solution (e.g., 5% methanol in water)
- Elution solvent (e.g., methanol or acetonitrile)
- SPE vacuum manifold
- Nitrogen evaporator
- Reconstitution solution

Procedure:

- Conditioning: Condition the SPE cartridge by passing 1 mL of methanol followed by 1 mL of reagent grade water. Do not allow the cartridge to go dry.
- Sample Loading:
 - Pre-treat 100 μ L of plasma by adding 20 μ L of the Internal Standard and diluting with 400 μ L of reagent grade water.
 - Load the pre-treated sample onto the conditioned SPE cartridge.

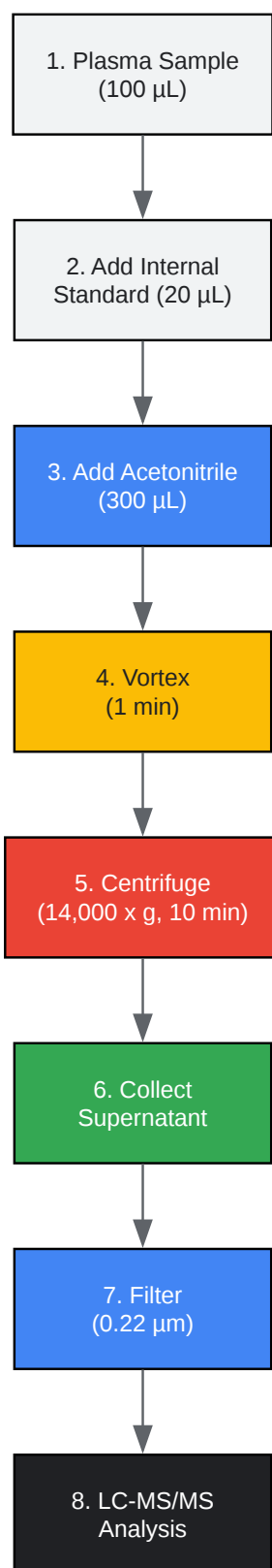
- Washing: Wash the cartridge with 1 mL of the wash solution to remove polar interferences.
- Elution: Elute the analyte and internal standard with 1 mL of the elution solvent into a clean collection tube.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 100 µL of reconstitution solution.
- Analysis: Transfer to an autosampler vial for LC-MS/MS analysis.

Visualization of Experimental Workflows



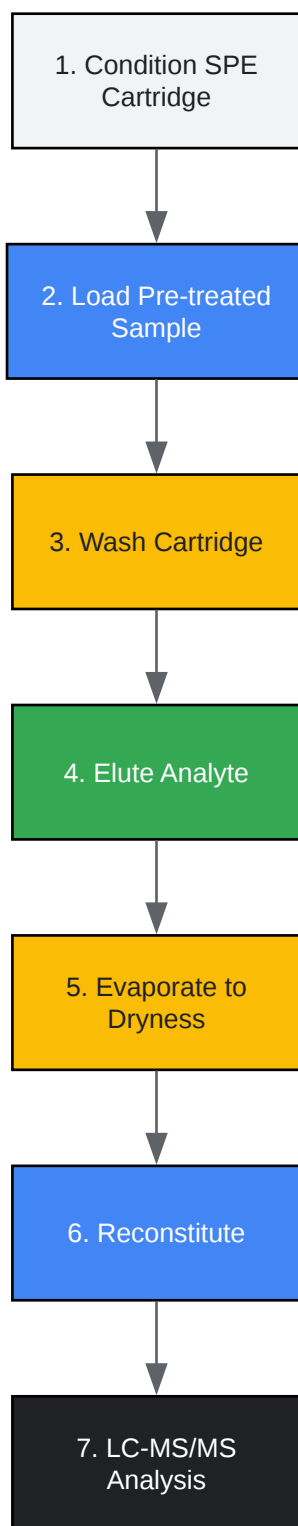
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Caption: Liquid-Liquid Extraction (LLE) Workflow.



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Caption: Protein Precipitation (PP) Workflow.



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Caption: Solid-Phase Extraction (SPE) Workflow.

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References

- 1. benchchem.com [benchchem.com]
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